

Introduction: The Significance of Tripeptide H-Leu-His-Leu-OH

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Compound of Interest

Compound Name: *H-Leu-His-Leu-OH*

CAS No.: 126828-33-9

Cat. No.: B165936

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The tripeptide **H-Leu-His-Leu-OH**, composed of Leucine, Histidine, and Leucine, represents a fascinating subject for structural analysis due to the unique combination of its constituent amino acids. It features hydrophobic, nonpolar leucine residues flanking a central, basic histidine residue with its functionally critical imidazole ring[1]. This arrangement imparts specific physicochemical characteristics that govern its biological activity, stability, and analytical behavior. Leucine is a well-known activator of the mechanistic target of rapamycin (mTOR) pathway, crucial for protein synthesis, while histidine plays a vital role in enzymatic catalysis and pH buffering[1][2][3]. Understanding the precise primary sequence and conformational landscape of **H-Leu-His-Leu-OH** is therefore paramount for its application in drug development, nutritional science, and biochemical research.

This guide provides a comprehensive framework for the structural elucidation of **H-Leu-His-Leu-OH**, moving from foundational physicochemical characterization to definitive primary structure confirmation and considerations for higher-order structure. The methodologies described are grounded in the principles of self-validation, ensuring robust and reproducible results.

Chapter 1: Foundational Physicochemical Characterization

A thorough understanding of a peptide's fundamental properties is the bedrock of any successful analytical strategy. These properties dictate the choice of chromatographic conditions, mass spectrometry ionization methods, and NMR solvents.

In Silico Property Estimation

Prior to any benchwork, key parameters for **H-Leu-His-Leu-OH** can be calculated. These values provide a theoretical baseline for experimental design.

Property	Calculated Value	Significance for Analysis
Molecular Formula	C ₁₈ H ₃₁ N ₅ O ₄	Defines the exact mass.
Average Molecular Weight	397.48 g/mol	Used for calculating concentrations.
Monoisotopic Mass	397.23795 Da	The primary target for high-resolution mass spectrometry (MS).
Isoelectric Point (pI)	~7.82 (Estimated)	Guides selection of ion-exchange chromatography (IEX) and MS ionization polarity. The pI is estimated by averaging the pKa of the N-terminus (~9.6) and the Histidine side chain (~6.0) [4] [5] .
Hydrophobicity	High	The two terminal leucine residues make the peptide relatively hydrophobic, suggesting Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) will be an effective separation technique.

The Causality of Analytical Choices

The calculated properties directly inform our experimental approach. The high hydrophobicity makes RP-HPLC the logical first step for purity assessment and purification. The calculated monoisotopic mass is the specific target (m/z) we will seek in our initial mass spectrometry scans. The pI, being slightly basic, suggests that in a typical acidic mobile phase for RP-HPLC (e.g., pH 2-3), the peptide will be positively charged ([M+H]⁺, [M+2H]²⁺), making positive ion mode electrospray ionization (ESI) the optimal choice for MS detection.

Chapter 2: Purity Assessment and Separation by RP-HPLC

High-Performance Liquid Chromatography (HPLC) is the gold standard for assessing the purity of synthetic peptides and for their purification[6]. For **H-Leu-His-Leu-OH**, its hydrophobic nature makes RP-HPLC an ideal technique[7][8].

Rationale for Method Selection

The choice of a C18 stationary phase is driven by the hydrophobic leucine residues, which will interact strongly with the alkyl chains of the column packing, allowing for effective separation from more polar impurities (e.g., scavengers from synthesis, deletion sequences). A gradient elution, starting with a high aqueous component and increasing the organic solvent (acetonitrile), is necessary to first elute polar impurities and then the peptide itself as the solvent strength increases[9]. Trifluoroacetic acid (TFA) is used as an ion-pairing agent; it protonates the peptide and masks interactions with free silanol groups on the silica-based column, resulting in sharper peaks and improved resolution.

Detailed Experimental Protocol: RP-HPLC Analysis

- System Preparation:
 - HPLC System: A standard analytical HPLC system with a UV detector.
 - Column: C18 silica-based column (e.g., 4.6 x 250 mm, 5 µm particle size).
 - Mobile Phase A: 0.1% (v/v) TFA in HPLC-grade water.
 - Mobile Phase B: 0.1% (v/v) TFA in HPLC-grade acetonitrile.
 - System Equilibration: Equilibrate the column with 95% Mobile Phase A and 5% Mobile Phase B for at least 15 minutes at the initial flow rate.
- Sample Preparation:
 - Dissolve the lyophilized **H-Leu-His-Leu-OH** powder in Mobile Phase A to a concentration of 1 mg/mL.

- Filter the sample through a 0.22 µm syringe filter to remove any particulates.
- Chromatographic Run:
 - Injection Volume: 10 µL.
 - Flow Rate: 1.0 mL/min.
 - Detection Wavelength: 214 nm and 280 nm. The peptide bond absorbs strongly at ~214 nm, providing a sensitive measure of all peptide content. The imidazole ring of histidine has a weak absorbance at 280 nm.
 - Gradient Program:

Time (min)	% Mobile Phase B
0	5
25	65
27	95
30	95
31	5

| 35 | 5 |

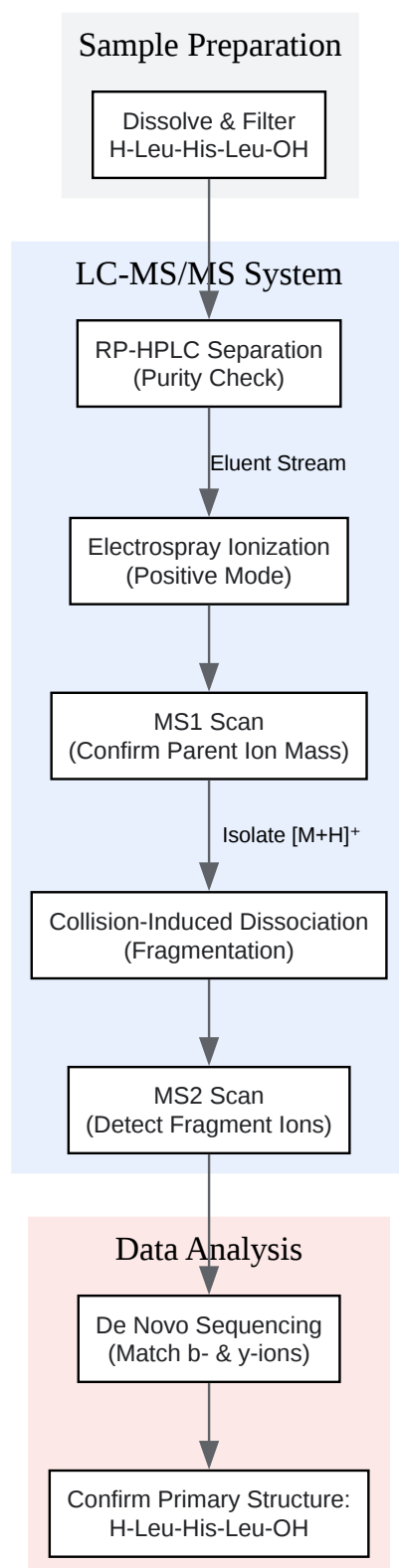
- Data Analysis & Self-Validation:
 - The primary peak corresponds to the **H-Leu-His-Leu-OH** peptide.
 - Purity is calculated as the area of the main peak divided by the total area of all peaks detected at 214 nm.
 - A purity level of ≥95% is typically required for subsequent structural and biological assays. The presence of TFA from purification can affect the net weight of the peptide[10].

Chapter 3: Primary Structure Elucidation by Mass Spectrometry

Mass spectrometry is the definitive technique for confirming the molecular weight and amino acid sequence of a peptide[11]. A tandem mass spectrometry (MS/MS) approach is essential for sequencing[12].

Overall Analytical Workflow

The workflow integrates HPLC for sample introduction and separation with mass spectrometry for detection and fragmentation, providing a robust, self-validating system.



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Caption: Overall workflow for the structural confirmation of **H-Leu-His-Leu-OH**.

Protocol 1: MS1 Scan for Parent Ion Confirmation

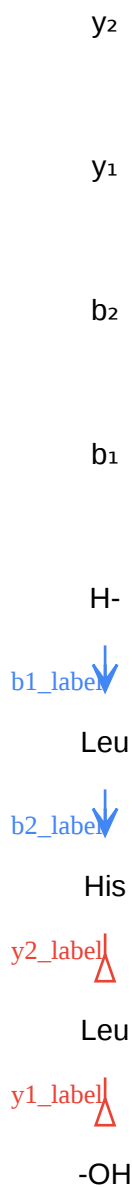
- Instrumentation: An HPLC system coupled to a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) via an ESI source.
- Ionization Mode: Positive ion mode.
- MS1 Scan Range: m/z 100-1000.
- Procedure: Inject the purified peptide via the HPLC system. As the peptide elutes, the mass spectrometer will detect the protonated molecular ions.
- Expected Result & Validation: A prominent peak should be observed at m/z 398.2452, corresponding to the $[M+H]^+$ ion of **H-Leu-His-Leu-OH** (Monoisotopic Mass: 397.23795 Da). A smaller peak at m/z 199.6262 corresponding to the $[M+2H]^{2+}$ ion may also be present due to the basicity of the N-terminus and the histidine residue. Confirmation of this exact mass provides high confidence in the elemental composition.

Protocol 2: MS/MS for de Novo Sequencing

- Procedure: The mass spectrometer is programmed to isolate the $[M+H]^+$ precursor ion (m/z 398.2452) and subject it to collision-induced dissociation (CID) with an inert gas (e.g., argon or nitrogen).
- Fragmentation Principle: CID provides energy to the peptide backbone, causing it to fragment at the amide bonds. This generates a predictable series of fragment ions known as b-ions (containing the N-terminus) and y-ions (containing the C-terminus).
- Data Analysis: The resulting MS/MS spectrum is analyzed to identify the series of b- and y-ions. The mass difference between consecutive ions in a series corresponds to the mass of a specific amino acid residue, allowing the sequence to be read directly from the spectrum.

Predicted Fragmentation Pattern

The fragmentation of the peptide bond is a key validation step. The expected major fragments for **H-Leu-His-Leu-OH** are detailed below.



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Caption: Predicted b- and y-ion fragmentation sites for **H-Leu-His-Leu-OH**.

Table of Predicted Fragment Ions:

Ion Type	Sequence	Calculated m/z ([M+H] ⁺)
b ₁	Leu	114.0913
b ₂	Leu-His	251.1502
y ₁	Leu	132.0917
y ₂	His-Leu	269.1659

Matching the experimentally observed fragment masses to this theoretical table provides definitive confirmation of the **H-Leu-His-Leu-OH** primary structure.

Chapter 4: Conformational Analysis by NMR Spectroscopy

While a short, linear peptide like **H-Leu-His-Leu-OH** is highly flexible in solution, Nuclear Magnetic Resonance (NMR) spectroscopy can provide valuable insights into its average conformation, verify the amino acid composition, and confirm connectivity.

Rationale and Experimental Choices

A combination of 1D and 2D NMR experiments is required. A ¹H NMR spectrum provides a fingerprint of all protons in the molecule^[13]. 2D experiments like COSY (Correlation Spectroscopy) are essential to establish proton-proton couplings within each amino acid residue, while TOCSY (Total Correlation Spectroscopy) can reveal the entire spin system of each residue. A NOESY (Nuclear Overhauser Effect Spectroscopy) experiment can identify protons that are close in space (<5 Å), providing crucial conformational constraints. Deuterated water (D₂O) is a common solvent, but to observe the exchangeable amide protons, experiments should also be run in a mixed solvent like 90% H₂O / 10% D₂O.

Experimental Protocol: NMR Analysis

- **Sample Preparation:** Dissolve ~2-5 mg of highly pure (≥98%) **H-Leu-His-Leu-OH** in 500 µL of D₂O or 90% H₂O/10% D₂O. Adjust pH as needed with dilute DCl or NaOD.
- **Data Acquisition:**

- Spectrometer: A high-field NMR spectrometer (e.g., 600 MHz or higher) for optimal resolution.
- 1D ^1H Spectrum: Acquire a standard proton spectrum to identify the chemical shifts of all protons.
- 2D ^1H - ^1H COSY: Acquire a COSY spectrum to identify scalar-coupled protons (e.g., $\text{H}\alpha$ to $\text{H}\beta$ in each residue).
- 2D ^1H - ^1H TOCSY: Acquire a TOCSY spectrum with a mixing time of ~ 80 ms to correlate all protons within each amino acid's spin system. This will clearly distinguish the two leucine spin systems from the histidine spin system.
- 2D ^1H - ^1H NOESY: Acquire a NOESY spectrum (mixing time ~ 200 - 400 ms) to identify through-space correlations, which can indicate turns or preferred conformations.
- Data Interpretation and Validation:
 - The distinct chemical shifts of the histidine imidazole protons (C2-H and C4-H) will be clearly identifiable.
 - The two leucine residues will have distinct but similar spin systems. NOESY correlations between the $\text{H}\alpha$ of one residue and the amide proton (NH) of the next ($\text{H}\alpha(i)$ to $\text{NH}(i+1)$) can help confirm the sequence.
 - The pH titration of the sample while monitoring the histidine imidazole proton chemical shifts can be used to experimentally determine the pK_a of the histidine side chain, validating its microenvironment.

Chapter 5: Biological Context and Proteolytic Stability

The structure of **H-Leu-His-Leu-OH** directly influences its biological function and stability. Small peptides can be susceptible to degradation by proteases in biological systems, which is a critical consideration for therapeutic applications[14][15].

- **Potential Biological Roles:** Di- and tripeptides are recognized as having important biological functions and can serve as disease biomarkers[12]. Leucine-containing peptides, in particular, are studied for their roles in regulating cell growth and metabolism[3][16][17].
- **Proteolytic Cleavage Sites:** The peptide bonds flanking the histidine residue are potential sites for cleavage by chymotrypsin-like proteases, which can recognize large hydrophobic residues (Leu) at the P1 position. However, the stability of short peptides can vary significantly[18].
- **Stability Assessment:** An in vitro stability assay can be performed by incubating **H-Leu-His-Leu-OH** in human serum or plasma. Aliquots are taken at various time points, the reaction is quenched, and the remaining amount of intact peptide is quantified by RP-HPLC. This provides a half-life ($t_{1/2}$) and a degradation profile, which are essential data for any drug development professional.

Conclusion

The structural analysis of **H-Leu-His-Leu-OH** is a multi-step, self-validating process that relies on the synergistic application of orthogonal analytical techniques. This guide outlines a robust pathway beginning with fundamental property assessment, followed by definitive purity and sequence confirmation using RP-HPLC and tandem mass spectrometry, and concluding with conformational insights from NMR spectroscopy. By understanding the causality behind each experimental choice and adhering to rigorous validation at each stage, researchers can achieve an unambiguous and comprehensive structural characterization of this and other important peptide molecules, paving the way for their successful application in science and medicine.

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